

Physical state and appearance of 3-Isopropoxybenzaldehyde

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Compound of Interest

Compound Name: 3-Isopropoxybenzaldehyde

Cat. No.: B1298940

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An in-depth guide to the physical and chemical properties of **3-Isopropoxybenzaldehyde**, tailored for researchers, scientists, and professionals in drug development. This document provides a comprehensive overview of its physical state, appearance, and key chemical data, supported by generalized experimental protocols for property determination.

Physical and Chemical Properties

3-Isopropoxybenzaldehyde is an organic compound with the chemical formula $C_{10}H_{12}O_2$.^[1]^[2]^[3]^[4]^[5]^[6] Its physical state at room temperature is described as both a solid and a colorless to light yellow liquid in various sources, suggesting it may be a low-melting solid or exist in a liquid state depending on purity and ambient conditions.^[1]

Appearance and Odor

- Physical Form: Sources variously describe the compound as a solid or a liquid.^[1]
- Color: The appearance is generally noted as colorless to light yellow.^[1]
- Odor: Specific odor characteristics are not detailed in the provided search results.

Quantitative Data

The key physical and chemical properties of **3-Isopropoxybenzaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	75792-33-5	[1][2][3][4][5][6][7]
Molecular Formula	C10H12O2	[1][2][3][4][5][6]
Molecular Weight	164.20 g/mol	[1][2][5][6]
Physical State	Solid / Liquid	[1]
Appearance	Colorless to light yellow	[1]
Boiling Point	110-113 °C (at 2 Torr) 256.8 °C (at 760 mmHg)	[1][2][7]
Density	1.036 g/cm ³ (Predicted)	[1][2][7]
Refractive Index	1.529	[2][7]
Flash Point	107.5 °C	[2]
Storage Temperature	2-8°C, under inert gas	[1]

Experimental Protocols

While specific experimental documentation for the characterization of **3-Isopropoxybenzaldehyde** is not provided in the search results, the following are standard methodologies for determining the key physical properties mentioned.

Determination of Physical State and Appearance

This is a qualitative analysis based on visual inspection of the substance at ambient temperature (typically 20-25°C) and standard atmospheric pressure.

- Objective: To determine the physical form (solid, liquid, gas) and color of the substance.
- Procedure:
 - A small, pure sample of the substance is placed in a clear, clean container (e.g., a watch glass or a beaker).
 - The sample is observed against a white background to accurately determine its color.

- The physical form is noted. If it is a solid, the form (e.g., crystalline, amorphous powder) is also recorded.
- Observations are recorded systematically.

Melting Point Determination

The melting point is a key indicator of a substance's purity and is determined using a melting point apparatus.

- Objective: To determine the temperature range over which the solid phase of a substance transitions to the liquid phase.
- Procedure:
 - A small amount of the finely powdered solid substance is packed into a capillary tube.
 - The capillary tube is placed in a melting point apparatus (e.g., Thiele tube with oil bath or a digital instrument).
 - The sample is heated slowly and steadily.
 - The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded. This range is the melting point.

Boiling Point Determination

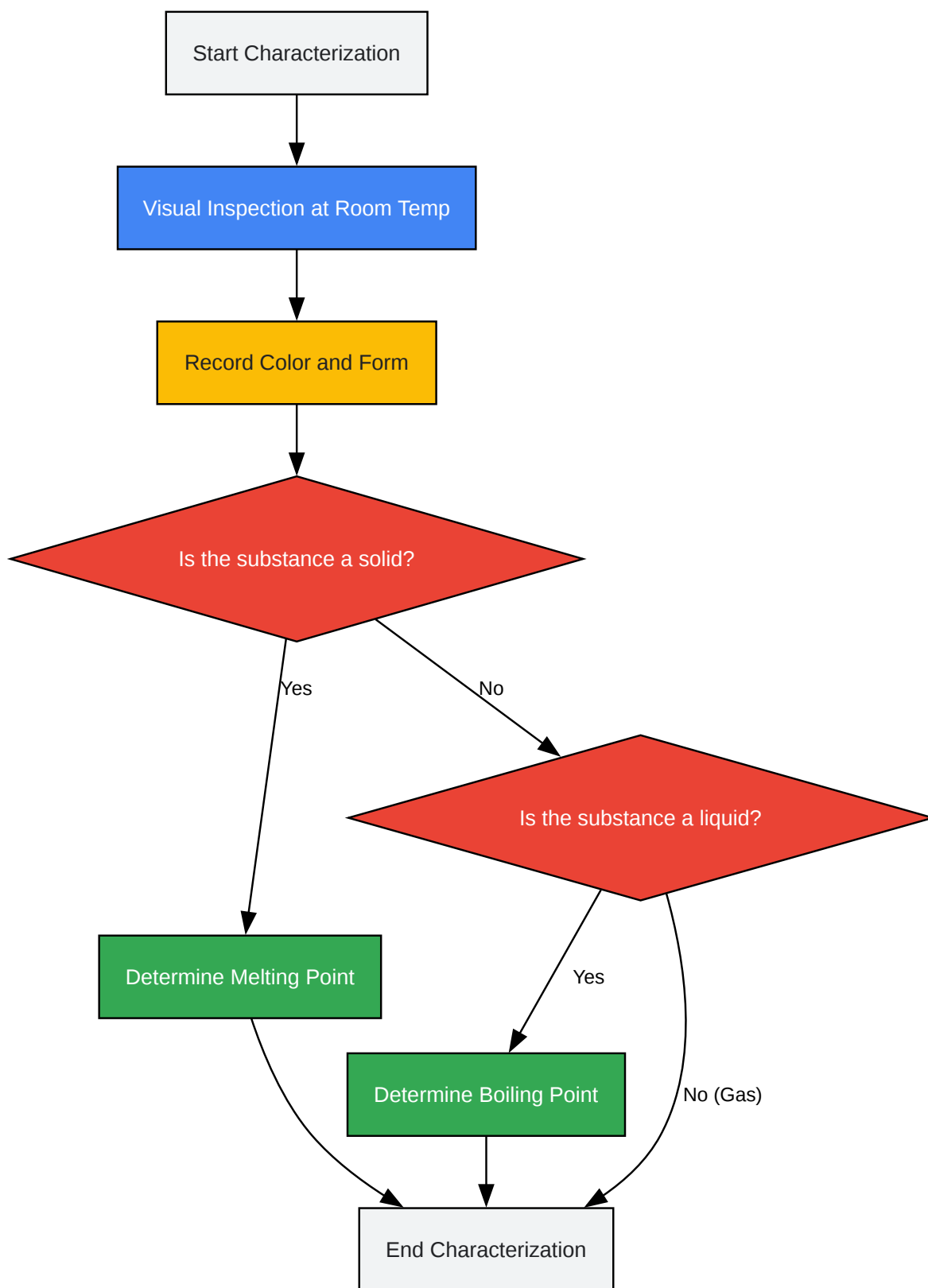
The boiling point is determined at a specific atmospheric pressure, as it varies with pressure.

- Objective: To determine the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.
- Procedure (Distillation Method):
 - A sample of the liquid is placed in a distillation flask with a few boiling chips.
 - A thermometer is positioned so that its bulb is just below the side arm of the flask.
 - The flask is heated gently.

- The temperature is recorded when the liquid is boiling and a stable temperature is observed on the thermometer as the vapor condenses. This stable temperature is the boiling point.

Logical Workflow

The following diagram illustrates the logical workflow for the physical characterization of a chemical substance like **3-Isopropoxybenzaldehyde**.



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Caption: Workflow for Physical Property Determination.

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